

Roxatidine Clinical Trial Healing Rates for Duodenal Ulcer

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Roxatidine

CAS No.: 78273-80-0

Cat. No.: S579432

[Get Quote](#)

Comparison / Trial Design	Patient Group	Healing Rate (4 Weeks)	Healing Rate (8 Weeks)	Analysis Method	Citation
Roxatidine vs. Ranitidine (Double-blind, multicenter)	Roxatidine 150 mg at bedtime	73.6%	92.0%	Per-protocol	[1]
	Ranitidine 300 mg at bedtime	72.2%	83.3%	Per-protocol	[1]
Early Evening vs. Bedtime Dosing (Double-blind, randomized)	Roxatidine 150 mg (Early evening: 19:00-21:00)	78%	92%	Per-protocol	[2]
	Roxatidine 150 mg (Bedtime: 22:00-00:00)	74%	95%	Per-protocol	[2]
Roxatidine vs. Cimetidine (Double-blind, multicenter)	Roxatidine 75 mg twice daily	>90% (combined for gastric/duodenal)	Not specified	Not specified	[3]

Comparison / Trial Design	Patient Group	Healing Rate (4 Weeks)	Healing Rate (8 Weeks)	Analysis Method	Citation
	Cimetidine 200 mg four times daily	>90% (combined for gastric/duodenal)	Not specified	Not specified	[3]

Detailed Experimental Protocols

The high-quality data for **roxatidine** comes from rigorous, randomized clinical trials. Here are the methodologies used in the key studies cited:

- **Study Designs:** The trials were **double-blind, randomized, and controlled** [2] [1] [3]. One study also used a "**double-dummy**" technique to maintain blinding when comparing different dosing times [2].
- **Patient Population:** The studies enrolled patients with **endoscopically proven active duodenal ulcers** [2] [1].
- **Interventions and Dosing:**
 - The standard dose for **roxatidine** was **150 mg once daily** [2] [1]. A dose of **75 mg twice daily** was also shown to be effective [3].
 - Dosing times studied included **bedtime (22:00-00:00)** and **early evening (19:00-21:00)** [2].
- **Endpoint Assessment:** The primary endpoint for healing was **endoscopically confirmed complete ulcer healing** at follow-up endoscopies, typically performed at 4 and 8 weeks [2] [1].

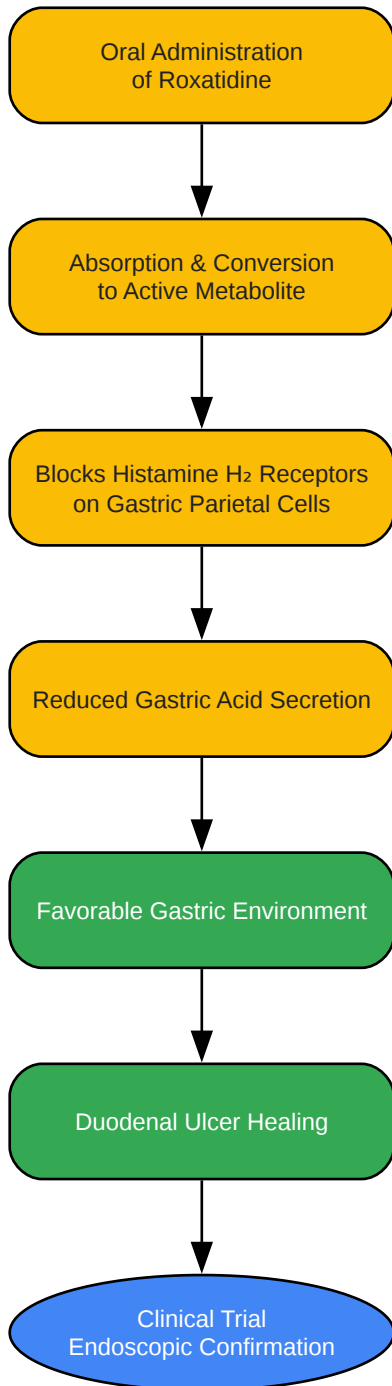
Pharmacological Rationale for Dosing Schedules

A supporting pharmacodynamic study investigated the rationale behind different dosing times. This trial used a **balanced incomplete-block design** and involved 24-hour intragastric pH monitoring in patients with healed duodenal ulcers [4].

The study found that while both early evening and bedtime **roxatidine** regimens effectively reduced 24-hour acidity, **early evening administration (19:30) provided a significantly higher mean intragastric pH during the 20:00-00:00 period** compared to both placebo and bedtime dosing. This suggests that early evening dosing can offer better control of evening meal-stimulated acid secretion [4].

Mechanism of Action and Trial Workflow

The diagram below illustrates the pathway from **roxatidine**'s mechanism to its clinical effect on ulcer healing, which was evaluated in the trials described.



[Click to download full resolution via product page](#)

Overall Conclusion for Researchers

In summary, for researchers and drug development professionals, the clinical data positions **roxatidine** as an effective H₂ receptor antagonist with a proven efficacy profile:

- **Proven Efficacy:** **Roxatidine** shows healing rates equivalent to other established H₂RAs like ranitidine and cimetidine [1] [3].
- **Dosing Flexibility:** Its efficacy is maintained with both early evening and bedtime administration, offering dosing flexibility that can be tailored based on pharmacological data for optimal acid control [2] [4].
- **Well-Tolerated:** The drug demonstrated a favorable safety profile in these trials, with a low incidence of adverse effects [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. (PDF) Roxatidine versus ranitidine in the treatment of... - Academia.edu [academia.edu]
2. Double-blind, randomized trial of roxatidine 150 mg in the early... [pubmed.ncbi.nlm.nih.gov]
3. Studies on the Use of Clinical Acetate for the Treatment of... Roxatidine [link.springer.com]
4. Twenty-four-hour Intra-gastric Acidity Following Early ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Roxatidine Clinical Trial Healing Rates for Duodenal Ulcer].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b579432#roxatidine-clinical-trial-healing-rates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com